

# Metol CAS number 55-55-0 identification

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Metol

Cat. No.: B052040

[Get Quote](#)

## A-Z-Guide-to-Metol-55-55-0

An In-depth Technical Guide on **Metol** (CAS Number: 55-55-0)

This guide provides a comprehensive overview of **Metol**, a chemical compound with the CAS number 55-55-0. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, synthesis, applications, and safety.

## Chemical Identification and Properties

**Metol** is the sulfate salt of N-methylaminophenol, with the chemical formula  $(C_7H_{10}NO)_2SO_4$ .<sup>[1]</sup> It is also known by various synonyms, including 4-(Methylamino)phenol hemisulfate salt, N-Methyl-p-aminophenol sulfate, and Elon.<sup>[1][2][3]</sup> It appears as a white to faintly beige crystalline powder.<sup>[4][5][6]</sup>

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	55-55-0[1]
EC Number	200-237-1
IUPAC Name	bis(4-(methylamino)phenol);sulfuric acid[2]
Molecular Formula	C <sub>14</sub> H <sub>20</sub> N <sub>2</sub> O <sub>6</sub> S[2][3][5][7]
SMILES	CNC1=CC=C(C=C1)O.CNC1=CC=C(C=C1)O. OS(=O)(=O)O[2]
InChI Key	ZVNPWFOVUDMGRP-UHFFFAOYSA-N[1]

Table 2: Physical and Chemical Properties

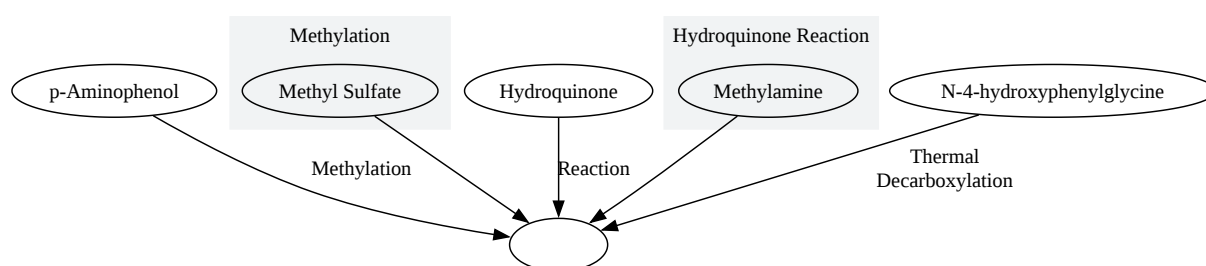
Property	Value
Molar Mass	344.38 g/mol [1][8]
Melting Point	260 °C (decomposes)[1][9]
Solubility	Soluble in water (50 mg/mL) and ethanol; insoluble in ether.[10]
Appearance	White to faintly beige crystalline powder.[4][5][6]
pH	3.5-4.5 (50 g/L at 20°C)[6]
Flash Point	257 °C (closed cup)[10]
Autoignition Temperature	531 °C[2]

## Synthesis and Reaction Mechanisms

**Metol** can be synthesized through several methods, with the most common routes involving the modification of p-aminophenol or hydroquinone.

Key Synthesis Pathways:

- **Methylation of p-Aminophenol:** This is a common laboratory and industrial method where p-aminophenol is reacted with a methylating agent, such as methyl sulfate, in an aqueous solution under controlled temperature. The final product is then purified.[4]
- **Reaction of Hydroquinone with Methylamine:** This commercially viable route involves the reaction of hydroquinone with methylamine.[1] The mechanism begins with the oxidation of hydroquinone to benzoquinone, which then acts as an electrophile for the nucleophilic attack by methylamine.[4]
- **Decarboxylation of N-4-hydroxyphenylglycine:** This established method involves the thermal decarboxylation of N-4-hydroxyphenylglycine at temperatures between 180-220°C to yield **Metol**. [1][4]



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the determination of potassium dichromate using **Metol**.

## Toxicology and Safety

**Metol** is classified as harmful and requires careful handling.

Table 3: Toxicological Data

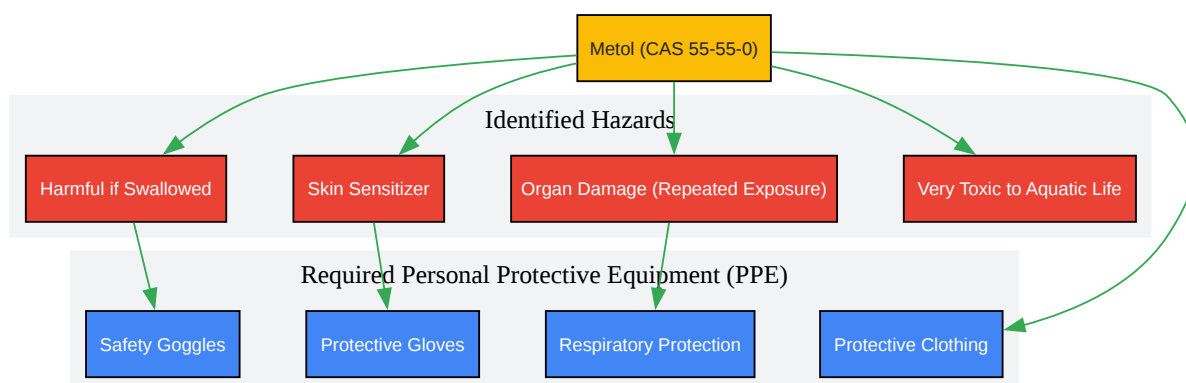
Parameter	Value	Species
Oral LD <sub>50</sub>	565 mg/kg [4]	Mouse

## Health Hazards:

- Harmful if swallowed. [2][8][11]\* May cause an allergic skin reaction (sensitization). [2][8][11]**Metol** is a known cause of contact dermatitis in photographers. [9]\* May cause damage to organs through prolonged or repeated exposure. [2][8][11]\* Symptoms of exposure may include irritation of the eyes and skin, nausea, weakness, cyanosis, vertigo, and headache.

## [2] Environmental Hazards:

- Very toxic to aquatic life with long-lasting effects. [2][8][11] Safety Precautions:
- Wear protective gloves, eye protection, and suitable protective clothing. [8]\* Use in a well-ventilated area and avoid breathing dust. [8][12]\* Store in a cool, dry place away from direct sunlight, air, and moisture. [5][11] Hazard Communication Pathway



[Click to download full resolution via product page](#)

Caption: Hazard identification and corresponding recommended personal protective equipment for **Metol**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Metol - Wikipedia [en.wikipedia.org]
- 2. Metol | C<sub>14</sub>H<sub>20</sub>N<sub>2</sub>O<sub>6</sub>S | CID 5930 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. Buy Metol | 55-55-0 [smolecule.com]
- 5. cymitquimica.com [cymitquimica.com]
- 6. fishersci.com [fishersci.com]
- 7. usbio.net [usbio.net]
- 8. lobachemie.com [lobachemie.com]
- 9. 4-Methylaminophenol sulfate | 55-55-0 [chemicalbook.com]
- 10. cameo.mfa.org [cameo.mfa.org]
- 11. shop.chemsupply.com.au [shop.chemsupply.com.au]
- 12. technopharmchem.com [technopharmchem.com]
- To cite this document: BenchChem. [Metol CAS number 55-55-0 identification]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b052040#metol-cas-number-55-55-0-identification]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)